

# Personal protective equipment for handling p-Tolyl benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p*-Tolyl benzoate

Cat. No.: B1584696

[Get Quote](#)

## Essential Safety and Handling Guide for p-Tolyl Benzoate

This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **p-Tolyl benzoate**. The following procedures and data are designed to ensure safe operational conduct and proper disposal, fostering a secure research environment.

## Physicochemical and Hazard Data

A summary of key quantitative data for **p-Tolyl benzoate** is presented below for immediate reference.

Property	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	212.25 g/mol	[2]
Appearance	Colorless to white crystalline solid	[1][2]
Melting Point	70-72 °C	[1][3]
Boiling Point	316 °C	[1][3]
Solubility	Insoluble in water; Soluble in non-polar solvents (e.g., hexane, toluene)	[1][2]
Primary Hazards	Skin irritant, moderately toxic by ingestion	[1][4][5]

## Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **p-Tolyl benzoate**:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against dust particles and potential splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn. Gloves should be inspected before use and disposed of properly after handling the chemical.[6]
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of dust generation, disposable coveralls may be necessary.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended. All handling of powdered **p-Tolyl benzoate** should ideally be conducted within a certified chemical fume hood to minimize inhalation risk.[7]

## Operational Plan for Handling p-Tolyl Benzoate

Adherence to the following step-by-step protocol is essential for the safe handling of **p-Tolyl benzoate** in a laboratory setting.

## Preparation and Engineering Controls

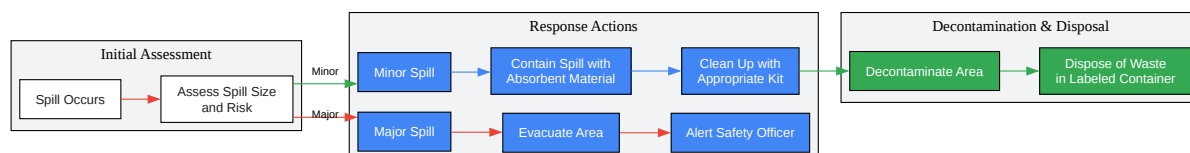
- Ventilation: Always handle **p-Tolyl benzoate** in a well-ventilated area, preferably within a certified chemical fume hood, to control exposure to dust.<sup>[7]</sup>
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the material's SDS.

## Handling and Use

- Weighing: When weighing the solid, do so on a tared weigh paper or in a suitable container within a fume hood or ventilated enclosure to prevent the dispersion of dust.
- Transfers: Use a spatula or other appropriate tool for transferring the solid to minimize dust generation.
- Heating: If heating is required, be aware that decomposition can release acrid and irritating fumes.<sup>[1][4][5]</sup> Perform such procedures in a fume hood.
- Housekeeping: Maintain a clean workspace. Any spills should be cleaned up immediately following the spill response protocol outlined below.

## Spill Response Protocol

In the event of a spill, follow these procedures to safely manage and contain the material. For minor dry spills, carefully sweep up the solid material, avoiding dust generation, and place it into a designated, labeled waste container.<sup>[8]</sup> For larger spills, evacuate the area and contact your institution's environmental health and safety department.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **p-Tolyl benzoate**.

## Disposal Plan

Proper disposal of **p-Tolyl benzoate** and associated waste is critical to ensure environmental protection and regulatory compliance.

- **Waste Collection:** Collect waste **p-Tolyl benzoate** and any materials contaminated with it (e.g., gloves, weigh paper) in a dedicated, clearly labeled, and sealable hazardous waste container.<sup>[7][9]</sup>
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name, "**p-Tolyl benzoate**."
- **Storage:** Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.<sup>[7]</sup>
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, in accordance with all local, state, and federal regulations.<sup>[6]</sup> Do not dispose of **p-Tolyl benzoate** down the drain or in the regular trash.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. P-TOLYL BENZOATE | 614-34-6 [chemicalbook.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. P-TOLYL BENZOATE CAS#: 614-34-6 [m.chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. P-TOLYL BENZOATE Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. Acutely Toxic 'P-listed' Hazardous Chemical Waste Guidance | Office of Research [bu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling p-Tolyl benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584696#personal-protective-equipment-for-handling-p-tolyl-benzoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)